

Application Notes and Protocols: Preparation of Tin Hydrides from Diphenylstannane Precursors

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Compound of Interest

Compound Name: Diphenylstannane

Cat. No.: B1213317

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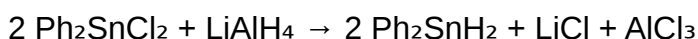
For Researchers, Scientists, and Drug Development Professionals

Introduction

Organotin hydrides are versatile reagents in organic synthesis, widely utilized for radical-mediated reactions, reductions, and hydrostannylation processes. Diphenyltin dihydride (Ph_2SnH_2), a key example, offers distinct reactivity and selectivity compared to its trialkyltin counterparts. This document provides detailed protocols for the preparation of diphenyltin dihydride from its common precursor, diphenyltin dichloride (Ph_2SnCl_2), through reduction with lithium aluminum hydride (LiAlH_4). The information herein is collated from established literature to ensure reliable and reproducible synthetic procedures.

Reaction Principle

The synthesis of diphenyltin dihydride from diphenyltin dichloride is achieved via a hydride reduction reaction. Lithium aluminum hydride serves as a potent hydride source, replacing the chloro substituents on the tin atom with hydride ligands. The stoichiometry of this reaction is critical for achieving high yields and purity, as an excess of the reducing agent can lead to the formation of complex tin species and a significant reduction in the desired product's yield. The balanced chemical equation for this transformation is:



Data Presentation

The following table summarizes the key quantitative data for the synthesis of diphenyltin dihydride.

Parameter	Value	Reference
Precursor	Diphenyltin Dichloride (Ph ₂ SnCl ₂)	N/A
Reducing Agent	Lithium Aluminum Hydride (LiAlH ₄)	[1]
Stoichiometry	2 equivalents of Ph ₂ SnCl ₂ to 1 equivalent of LiAlH ₄	[1]
Solvent	Anhydrous Diethyl Ether	N/A
Reaction Temperature	0 °C to Room Temperature	N/A
Typical Yield	High (quantitative in some reports for analogous compounds)	[2][3]
Notes	A large excess of LiAlH ₄ significantly decreases the yield.	

Experimental Protocols

This section provides a detailed, step-by-step protocol for the laboratory-scale synthesis of diphenyltin dihydride.

Materials and Reagents:

- Diphenyltin dichloride (Ph₂SnCl₂)
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether (Et₂O)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

- Argon or Nitrogen gas supply
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and stirring bar
- Ice bath

Safety Precautions:

- Lithium aluminum hydride is a highly reactive and pyrophoric solid. It reacts violently with water and protic solvents to release flammable hydrogen gas. All manipulations should be carried out under an inert atmosphere (argon or nitrogen) in a fume hood.
- Anhydrous solvents and glassware are essential for this reaction. Glassware should be oven-dried and cooled under a stream of inert gas before use.
- Appropriate personal protective equipment (safety glasses, lab coat, and gloves) must be worn at all times.

Protocol: Synthesis of Diphenyltin Dihydride

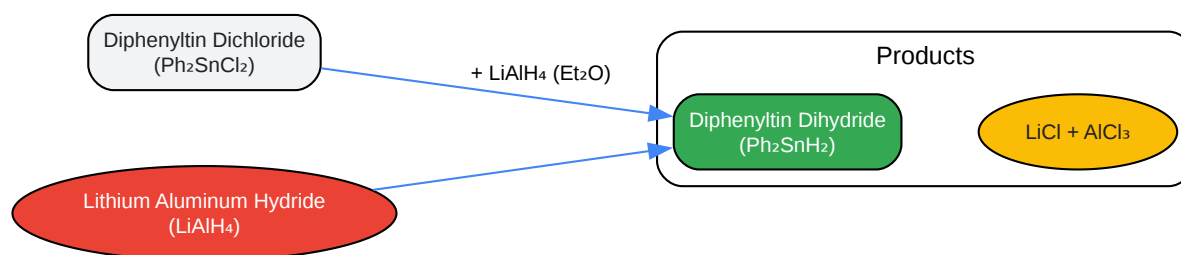
- Apparatus Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser, and an inlet for inert gas.
- Inert Atmosphere: Purge the entire apparatus with dry argon or nitrogen gas for at least 15-20 minutes to ensure an inert atmosphere. Maintain a positive pressure of inert gas throughout the reaction.
- Reagent Preparation:
 - In the reaction flask, prepare a suspension of a carefully weighed amount of lithium aluminum hydride in anhydrous diethyl ether.
 - In the dropping funnel, prepare a solution of diphenyltin dichloride in anhydrous diethyl ether. The molar ratio of diphenyltin dichloride to lithium aluminum hydride should be precisely 2:1.

- Reaction:
 - Cool the suspension of lithium aluminum hydride in the reaction flask to 0 °C using an ice bath.
 - Slowly add the solution of diphenyltin dichloride from the dropping funnel to the stirred suspension of LiAlH_4 at 0 °C. The addition should be dropwise to control the reaction rate and temperature.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 2-3 hours.
- Work-up:
 - Cool the reaction mixture back to 0 °C in an ice bath.
 - Cautiously quench the reaction by the slow, dropwise addition of ice-cold water to decompose any unreacted LiAlH_4 . This step will generate hydrogen gas, so ensure adequate ventilation and no nearby ignition sources.
 - A white precipitate of lithium and aluminum salts will form.
 - Add an aqueous solution of sodium or potassium tartrate to help chelate the aluminum salts and facilitate separation.
- Extraction and Isolation:
 - Transfer the mixture to a separatory funnel.
 - Separate the ethereal layer.
 - Extract the aqueous layer with two additional portions of diethyl ether.
 - Combine the organic extracts.
- Drying and Solvent Removal:
 - Dry the combined ethereal solution over anhydrous sodium sulfate or magnesium sulfate.

- Filter to remove the drying agent.
- Remove the diethyl ether under reduced pressure using a rotary evaporator to yield the crude diphenyltin dihydride.
- Purification (Optional):
 - The crude product can be further purified by vacuum distillation. Diphenyltin dihydride is a liquid at room temperature.

Visualizations

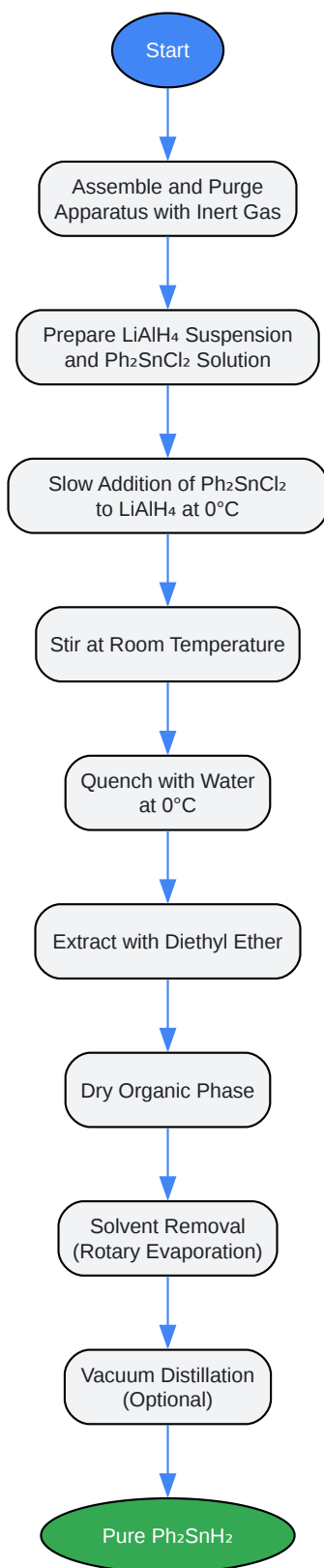
Reaction Pathway



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Caption: Synthesis of diphenyltin dihydride from diphenyltin dichloride.

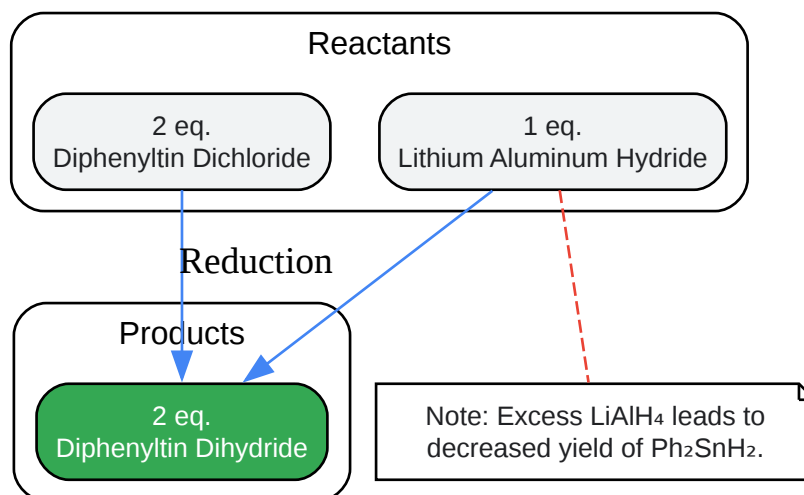
Experimental Workflow



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Caption: Step-by-step workflow for diphenyltin dihydride synthesis.

Logical Relationship: Stoichiometry



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Caption: Stoichiometric relationship for the synthesis of diphenyltin dihydride.

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References

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